

Application Note: Thermogravimetric Analysis of Alusil ET

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Compound of Interest

Compound Name: *Alusil ET*

Cat. No.: *B8373423*

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Abstract

This application note details the protocol for conducting thermogravimetric analysis (TGA) on **Alusil ET**, a hydrated amorphous synthetic sodium aluminosilicate.^{[1][2][3]} The thermal stability of **Alusil ET** is a critical parameter for its application as a titanium dioxide extender in emulsion paints, influencing storage, processing, and final product performance. This document provides a comprehensive experimental workflow, standardized TGA protocol, and representative data on the thermal decomposition profile of **Alusil ET**. The analysis identifies key stages of weight loss corresponding to the removal of free and bound water, as well as dehydroxylation of the aluminosilicate structure.

Introduction

Alusil ET is a fine, light powder characterized as a hydrated amorphous synthetic sodium aluminosilicate.^[1] It is primarily utilized in the paint and coatings industry as an extender for titanium dioxide in emulsion paints.^{[1][2]} The composition of **Alusil ET**, being an aluminosilicate, suggests a structure comprising aluminum, silicon, and oxygen.^[4] The "hydrated" nature of this material indicates the presence of water molecules, which can be adsorbed on the surface or incorporated within its amorphous structure.

Thermogravimetric analysis (TGA) is an essential technique for characterizing the thermal stability of such materials. It measures the change in mass of a sample as a function of

temperature or time in a controlled atmosphere. For hydrated materials like **Alusil ET**, TGA can quantify the water content and determine the temperatures at which dehydration and dehydroxylation occur. This information is vital for defining temperature limits during manufacturing processes and for understanding the material's behavior in its final application.

This application note serves as a practical guide for researchers and scientists performing TGA on **Alusil ET**, providing a detailed protocol and expected results.

Experimental Protocol

A meticulous experimental setup is crucial for obtaining reproducible TGA data. The following protocol outlines the steps for analyzing **Alusil ET** powder.

2.1. Instrument and Consumables

- Thermogravimetric Analyzer: A calibrated TGA instrument capable of heating up to 1000 °C with a sensitivity of at least 0.1 µg.
- Crucibles: Platinum or ceramic (alumina) crucibles are recommended for high-temperature analysis.
- Analytical Balance: A balance with a readability of 0.01 mg for accurate sample weighing.
- Gases: High-purity nitrogen (99.999%) for creating an inert atmosphere and compressed air for oxidative studies.

2.2. Sample Preparation

- Ensure the **Alusil ET** sample is homogenous. If necessary, gently mix the powder before sampling.
- Tare a clean, empty TGA crucible on the analytical balance.
- Accurately weigh 5–10 mg of the **Alusil ET** powder directly into the crucible.
- Record the exact sample mass.
- Gently tap the crucible to ensure an even distribution of the powder at the bottom.

2.3. TGA Instrument Parameters The following parameters are recommended for a standard thermal decomposition study of **Alusil ET**:

Parameter	Value
Temperature Program	
Initial Temperature	30 °C
Isothermal at 30 °C	5 minutes (to allow for stabilization)
Heating Rate	10 °C/min
Final Temperature	1000 °C
Atmosphere	
Purge Gas	Nitrogen
Gas Flow Rate	50 mL/min
Data Acquisition	
Data Collection Rate	1 point/°C

2.4. Experimental Procedure

- Load the prepared sample crucible into the TGA instrument.
- Place an empty, tared crucible on the reference balance (if using a simultaneous TGA/DSC instrument).
- Start the TGA method with the parameters outlined in Table 2.3.
- The instrument will automatically execute the temperature program and record the sample weight as a function of temperature.
- Once the run is complete, allow the instrument to cool down before removing the sample.
- Analyze the resulting TGA and derivative thermogravimetric (DTG) curves to determine the temperatures of thermal events and the corresponding mass losses.

Results and Discussion

The thermal decomposition of hydrated aluminosilicates like **Alusil ET** typically occurs in distinct stages. The TGA curve (Figure 1, hypothetical) shows the percentage weight loss on the y-axis versus the temperature on the x-axis. The DTG curve, which is the first derivative of the TGA curve, helps to identify the temperatures at which the rate of weight loss is at its maximum.

3.1. TGA/DTG Curve Analysis A typical thermal profile for **Alusil ET** is expected to exhibit two main regions of weight loss:

- **Dehydration (Below 200°C):** The initial weight loss, occurring at temperatures up to approximately 200°C, is attributed to the removal of physically adsorbed or loosely bound water from the surface of the powder. This is a characteristic feature of hydrated materials.
- **Dehydroxylation (200°C - 800°C):** A broader and more gradual weight loss is observed at higher temperatures. This stage corresponds to the condensation of adjacent hydroxyl (–OH) groups within the aluminosilicate structure, leading to the formation of water molecules that are subsequently released. This process results in the formation of more stable oxide structures. The thermal stability in this region is indicative of the strength of the Si-O-Al framework.

Above 800°C, the material is generally expected to be thermally stable, with minimal further weight loss, leaving a residual mass of the anhydrous sodium aluminosilicate.

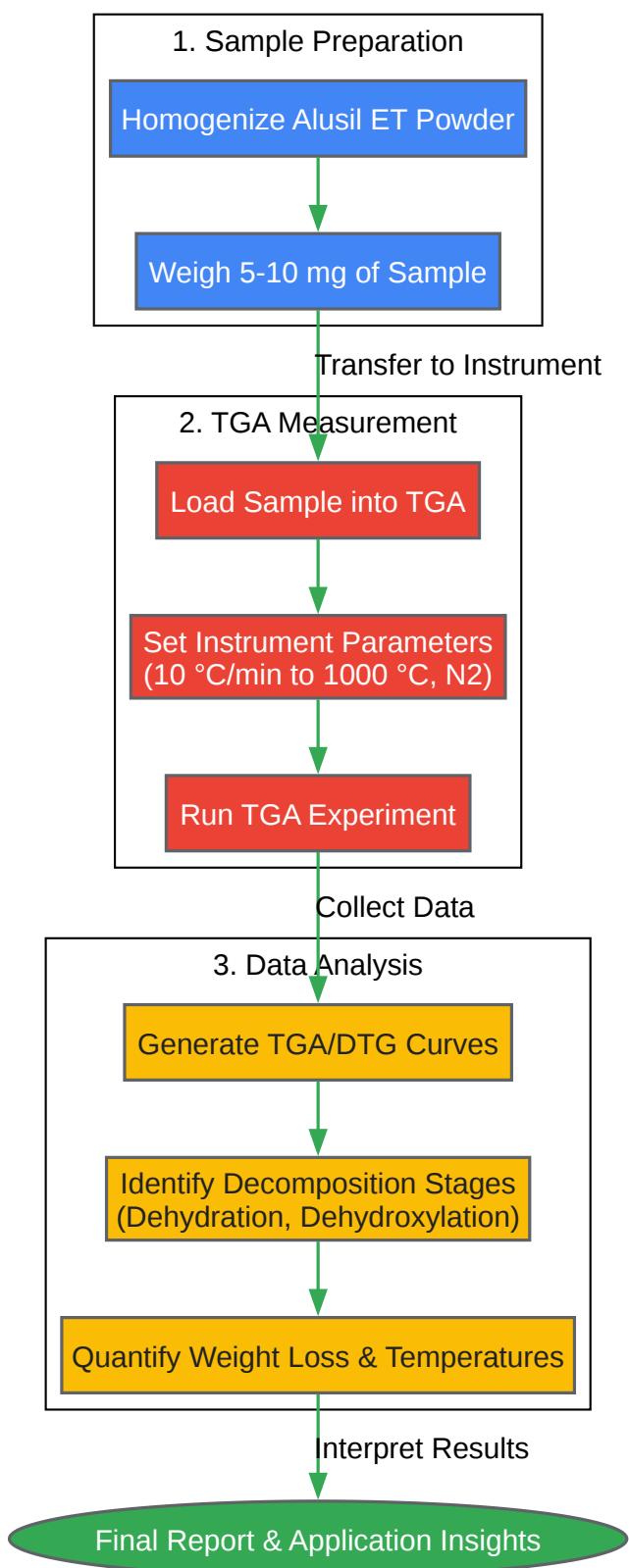
3.2. Quantitative Data Summary The quantitative data extracted from the TGA and DTG curves are summarized in the table below. These values are representative of the expected thermal behavior of a hydrated sodium aluminosilicate.

Thermal Event	Temperature Range (°C)	Peak Temperature (DTG) (°C)	Weight Loss (%)	Description
Dehydration	30 - 200	~110	~5 - 10	Loss of physisorbed and loosely bound water.
Dehydroxylation	200 - 800	~450	~10 - 15	Condensation of structural hydroxyl groups.
Total Weight Loss	30 - 1000	-	~15 - 25	Total mass loss during heating.
Residual Mass	at 1000°C	-	~75 - 85	Anhydrous sodium aluminosilicate.

Table 1: Summary of TGA data for **Alusil ET**.

Workflow Diagram

The logical flow of the thermogravimetric analysis of **Alusil ET**, from sample preparation to data interpretation, is illustrated in the diagram below.

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Caption: Experimental workflow for TGA of **Alusil ET**.

Conclusion

This application note provides a detailed protocol for the thermogravimetric analysis of **Alusil ET**. The TGA technique effectively characterizes the thermal stability and composition of this hydrated amorphous sodium aluminosilicate. The representative data indicate a multi-stage decomposition process, beginning with the loss of adsorbed water, followed by dehydroxylation at higher temperatures. The quantitative results derived from this analysis are crucial for quality control, optimizing manufacturing processes, and predicting the performance of **Alusil ET** in its end-use applications. This standardized protocol ensures reliable and reproducible thermal analysis for researchers and industry professionals working with **Alusil ET** and similar materials.

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